Technical Monograph: Methyl 2,3,4-trimethoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 2,3,4-trimethoxybenzoate*
CAS No.:	*6395-18-2*
Cat. No.:	*B1355400*

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Advanced Synthesis, Characterization, and Pharmaceutical Utility

Executive Summary

Methyl 2,3,4-trimethoxybenzoate ($C_{11}H_{14}O_5$) is a specialized aromatic ester and a critical regioisomer in the synthesis of cardiovascular pharmacophores.[1] Unlike its symmetric analogue (methyl 3,4,5-trimethoxybenzoate, a precursor to trimebutine), the 2,3,4-isomer serves as a vital intermediate for Trimetazidine, a metabolic agent used in the treatment of angina pectoris.[1]

This guide provides a rigorous technical analysis of the molecule, focusing on its differentiation from common isomers, scalable synthesis protocols, and its role as a key building block in medicinal chemistry.[1]

Structural Architecture & Physicochemical Profile[2]

Molecular Identity

The 2,3,4-substitution pattern imparts specific electronic and steric properties distinct from the more common gallic acid derivatives (3,4,5-).[1] The vicinal trimethoxy motif creates a crowded environment around the ester carbonyl, influencing hydrolysis rates and nucleophilic attacks.[1]

Property	Specification
IUPAC Name	Methyl 2,3,4-trimethoxybenzoate
Molecular Formula	$C_{11}H_{14}O_5$
Molecular Weight	226.23 g/mol
CAS Registry	4112-35-2 (Acid: 573-11-5)
Physical State	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water
LogP (Predicted)	~1.7 - 1.9

Spectroscopic Validation (NMR)

Researchers must distinguish this compound from the 3,4,5-isomer using 1H-NMR. The key differentiator is the aromatic region.

- 2,3,4-Isomer (Target): Displays an AB system (two doublets) for the aromatic protons at positions 5 and 6.
- 3,4,5-Isomer (Common Impurity): Displays a singlet for the equivalent protons at positions 2 and 6.[1]

Predicted 1H-NMR Data ($CDCl_3$, 400 MHz):

- δ 7.65 (d, J=8.8 Hz, 1H): H-6 (Deshielded by carbonyl)[1]
- δ 6.70 (d, J=8.8 Hz, 1H): H-5 (Ortho to methoxy)[1]
- δ 3.95 (s, 3H): Ester $-OCH_3$[1]

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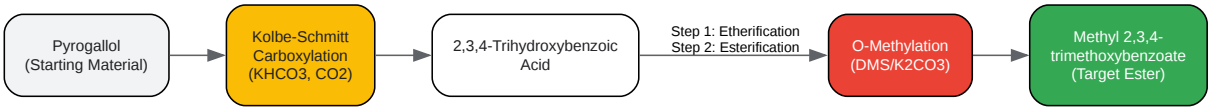
- δ 3.92 (s, 3H): 4-OCH_3[1]
- δ 3.88 (s, 3H): 2-OCH_3 or 3-OCH_3
- δ 3.85 (s, 3H): 3-OCH_3 or 2-OCH_3

Synthetic Pathways & Process Chemistry[5]

The synthesis of **methyl 2,3,4-trimethoxybenzoate** presents a regioselectivity challenge. Direct methylation of gallic acid yields the 3,4,5-isomer.[1][2] Therefore, the 2,3,4-motif is typically constructed from pyrogallol or 2,3,4-trihydroxybenzoic acid.[1]

Workflow Visualization

The following diagram outlines the industrial route starting from Pyrogallol, utilizing carboxylation followed by methylation.[1][3][4]



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Figure 1: Synthetic workflow for the production of **Methyl 2,3,4-trimethoxybenzoate** via Pyrogallol.[3][4]

Detailed Experimental Protocol

Objective: Synthesis of **Methyl 2,3,4-trimethoxybenzoate** from 2,3,4-trihydroxybenzoic acid via exhaustive methylation.

Reagents:

- 2,3,4-Trihydroxybenzoic acid (1.0 eq)[1]
- Dimethyl sulfate (DMS) (4.5 eq) [Hazard: Highly Toxic]

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- Potassium Carbonate (K_2CO_3), anhydrous (5.0 eq)[1]
- Acetone (Solvent)

Procedure:

- Setup: Charge a 3-neck round-bottom flask with 2,3,4-trihydroxybenzoic acid (10 g) and anhydrous acetone (150 mL).
- Base Addition: Add K_2CO_3 (40 g) in portions under stirring. The mixture may warm slightly.
- Methylation: Fit the flask with a reflux condenser and addition funnel. Add Dimethyl Sulfate (DMS) dropwise over 45 minutes. Note: DMS is a potent alkylating agent; use a fume hood and proper PPE.[1]
- Reflux: Heat the reaction mixture to reflux (approx. 56°C) for 6–8 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Quench: Cool to room temperature. Filter off the inorganic salts (K_2CO_3/K_2SO_4) and wash the cake with acetone.
- Workup: Concentrate the filtrate under reduced pressure. Dissolve the residue in Ethyl Acetate (100 mL) and wash with:
  - 2N NaOH (2 x 50 mL) to remove unreacted phenols/acids.
  - Water (50 mL).
  - Brine (50 mL).
- Isolation: Dry the organic layer over $MgSO_4$, filter, and concentrate to yield the crude ester.
- Purification: Recrystallize from methanol or purify via silica gel chromatography if necessary.

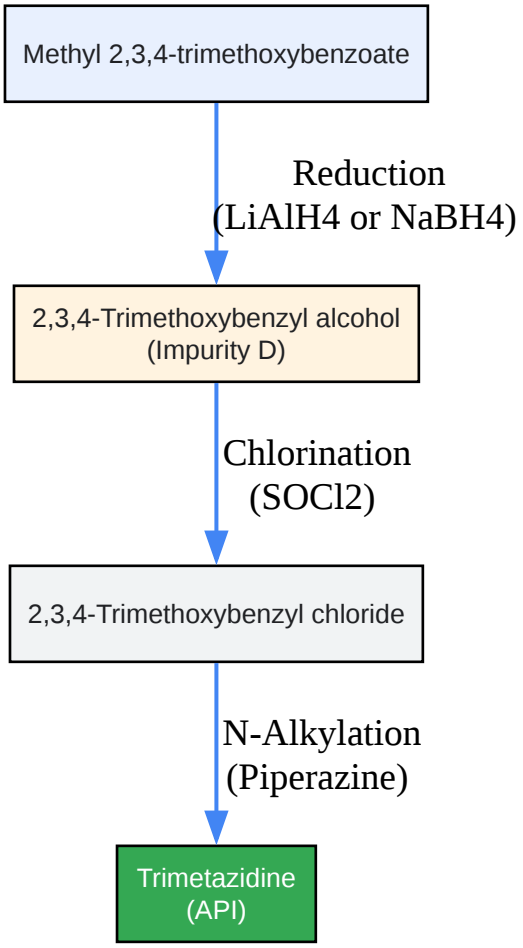
Pharmaceutical Utility: The Trimetazidine Connection[1][6][8][9]

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Methyl 2,3,4-trimethoxybenzoate is the immediate precursor to the alcohol moiety found in Trimetazidine, a clinically significant anti-ischemic agent.[1]

Mechanism of Derivatization

The ester function serves as a "masked" alcohol. It is reduced to the benzyl alcohol, converted to a halide, and then coupled with piperazine.[1]



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Figure 2: Transformation of the ester into the Trimetazidine pharmacophore.

Critical Quality Attribute (CQA)

In drug development, the 2,3,4-trimethoxybenzyl alcohol (formed from the ester) is a known impurity (Impurity D) in Trimetazidine Hydrochloride formulations.[1][5]

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- Implication: The ester must be fully reduced and the subsequent chloride fully reacted. Residual ester in the process can lead to side-reactions or genotoxic impurities if not controlled.

Analytical Validation & Quality Control

To ensure the integrity of the material for research or API synthesis, the following specification limits are recommended.

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline powder
Identification	1H-NMR / IR	Conforms to structure (AB doublet system)
Assay	HPLC (UV @ 254 nm)	≥ 98.0%
Loss on Drying	Gravimetric	≤ 0.5%
Residue on Ignition	Gravimetric	≤ 0.1%
Related Substances	HPLC	Any individual impurity ≤ 0.5%

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).[1]
- Mobile Phase A: 0.1% Phosphoric acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 80% B over 20 minutes.
- Flow Rate: 1.0 mL/min.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Skin Irrit. 2, Eye Irrit. 2.[1]

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- Handling: Avoid inhalation of dust. The compound is an ester and may hydrolyze in moist air over time; store in a desiccator.
- Reactivity: Incompatible with strong oxidizing agents and strong bases (hydrolysis risk).
- Toxicology: While the ester itself has moderate toxicity, reagents used in its synthesis (Dimethyl Sulfate) are carcinogenic.[1][2] Ensure final product is free of alkylating agents.

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